

Purity and stability of 6-Bromonaphthalen-2-amine hydrochloride

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Compound of Interest

Compound Name: 6-Bromonaphthalen-2-amine hydrochloride

Cat. No.: B3029588

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An In-Depth Technical Guide to the Purity and Stability of **6-Bromonaphthalen-2-amine hydrochloride**

Introduction: The Critical Role of a Niche Intermediate

6-Bromonaphthalen-2-amine hydrochloride is a substituted naphthalenamine derivative that serves as a crucial building block in the synthesis of advanced materials and complex pharmaceutical agents.^{[1][2]} Its utility is found in the development of novel light-emitting diode (LED) materials and as an intermediate in the synthesis of various bioactive molecules.^{[1][2]} For researchers in drug discovery and materials science, the purity and stability of this reagent are not mere line items on a Certificate of Analysis (CoA); they are foundational pillars upon which the reproducibility, validity, and success of multi-stage synthetic campaigns are built.

This guide provides an in-depth examination of the physicochemical properties, purity assessment, purification methodologies, and stability profile of **6-Bromonaphthalen-2-amine hydrochloride**. The insights herein are grounded in established analytical principles and practical laboratory experience to empower scientists to control for material variability, ensuring the integrity of their research outcomes.

Physicochemical and Spectroscopic Identity

A precise understanding of a compound's fundamental properties is the first step in its effective utilization. **6-Bromonaphthalen-2-amine hydrochloride** is the salt form of the free base, 6-Bromonaphthalen-2-amine. The conversion to a hydrochloride salt is a deliberate chemical strategy; it enhances the compound's stability, particularly against oxidative degradation, and often improves its handling characteristics compared to the free amine.

Table 1: Core Physicochemical Properties

Property	Value	Source(s)
Chemical Formula	<chem>C10H9BrClN</chem>	
Molecular Weight	258.54 g/mol	
CAS Number	71590-31-3	
Appearance	Solid; Off-white to beige powder	[3]
Melting Point	128 °C (for free base)	[2][4]

| Purity (Typical) | 95-97% | [5] |

Spectroscopic data provides the structural fingerprint of the molecule. Key data for the parent amine, 6-Bromonaphthalen-2-amine (CAS: 7499-66-3), is foundational for confirming the identity of the hydrochloride salt.

- ¹H NMR: Proton NMR is essential for confirming the substitution pattern on the naphthalene ring. Spectral data is available from public databases and suppliers.[6][7]
- Mass Spectrometry (MS): The monoisotopic mass of the free base is 220.98401 Da, which is a key parameter for confirmation via high-resolution mass spectrometry (HRMS).[6]
- Infrared (IR) Spectroscopy: IR spectra will show characteristic peaks for the aromatic amine (N-H stretches), C-N stretches, and aromatic C-H and C=C bonds, providing confirmation of the key functional groups.[6]

Purity Profiling and Analytical Control

Commercial batches of **6-Bromonaphthalen-2-amine hydrochloride** typically exhibit a purity of 95-97%. Impurities can arise from the synthetic route, which often involves the bromination and subsequent amination of naphthalene precursors like 2-naphthol.[8][9][10] Potential impurities may include regioisomers, unreacted starting materials, or by-products from side reactions. A robust analytical strategy is therefore non-negotiable for quality control.

Table 2: Typical Certificate of Analysis (CoA) Specifications

Test	Method	Specification	Rationale
Appearance	Visual Inspection	Conforms to Standard	Ensures consistency and flags gross contamination or degradation.
Identity	¹ H NMR	Conforms to Structure	Confirms the molecular structure and substitution pattern.
Purity	HPLC (UV, 254 nm)	≥ 97.0%	Quantifies the main component and detects organic impurities.

| Residual Solvents | GC-HS | Per USP <467> | Controls for solvents used in the final purification steps. |

Experimental Protocol: HPLC Purity Determination

This protocol provides a robust starting point for assessing the purity of **6-Bromonaphthalen-2-amine hydrochloride**. The causality behind this method lies in leveraging the UV absorbance of the naphthalene ring for sensitive detection.

- Instrumentation: High-Performance Liquid Chromatography (HPLC) system with a UV detector.

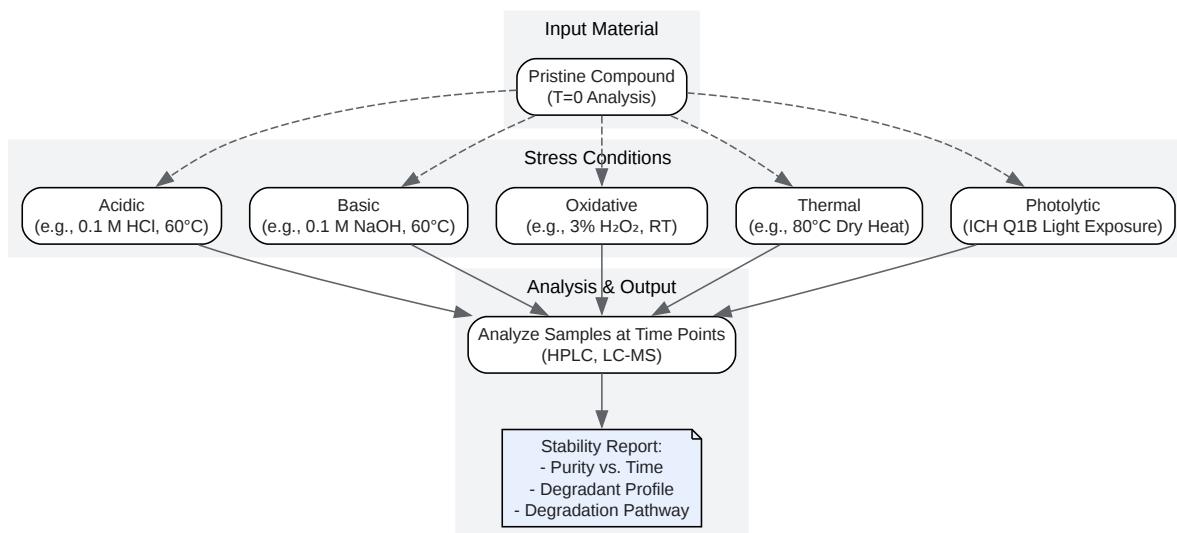
- Column: C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 μ m particle size). The C18 stationary phase provides excellent retention for aromatic compounds.
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water. TFA acts as an ion-pairing agent to improve peak shape for the amine.
- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Gradient Elution:
 - Start at 10% B, hold for 1 minute.
 - Linear ramp to 95% B over 15 minutes.
 - Hold at 95% B for 3 minutes.
 - Return to 10% B over 1 minute and re-equilibrate for 5 minutes. This gradient is designed to elute a wide range of potential impurities with varying polarities.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C. Temperature control ensures reproducible retention times.
- Detection Wavelength: 254 nm.
- Sample Preparation: Accurately weigh ~1 mg of the compound and dissolve in 1 mL of a 50:50 mixture of Acetonitrile:Water.
- Injection Volume: 5 μ L.
- Calculation: Purity is determined by area percent calculation, assuming all components have a similar response factor at 254 nm.

Purification for High-Demand Applications

For applications requiring purity greater than the standard commercial grade, further purification is necessary. Recrystallization is the most common and cost-effective method.

Workflow for Purification

The logical flow for enhancing the purity of the compound involves selecting a suitable solvent system to selectively precipitate the desired product while leaving impurities dissolved.



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